

Application Notes & Protocols for Strontium-90 Detection via Liquid Scintillation Counting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Strontium-90**

Cat. No.: **B1230875**

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Introduction

Strontium-90 (^{90}Sr), a beta-emitting radionuclide with a half-life of 29 years, is a significant fission product found in spent nuclear fuel and radioactive waste.^[1] Its mobility in groundwater and uptake in the food chain, primarily through milk, make its detection crucial for environmental monitoring and ensuring food safety.^{[1][2]} Liquid Scintillation Counting (LSC) is a widely used and highly sensitive technique for the quantification of ^{90}Sr . This document provides detailed application notes and protocols for the determination of ^{90}Sr in various samples using LSC, intended for researchers, scientists, and drug development professionals.

The primary methods for ^{90}Sr determination by LSC involve either the direct measurement of ^{90}Sr after chemical separation or, more commonly, the measurement of its high-energy beta-emitting daughter, Yttrium-90 (^{90}Y), which reaches secular equilibrium with ^{90}Sr in about three weeks.^[3] The measurement of ^{90}Y can be performed using conventional liquid scintillation with an organic cocktail or through Čerenkov counting, which detects the electromagnetic radiation emitted by high-energy beta particles in an aqueous solution without a scintillator.^{[1][4]}

Quantitative Data Summary

The performance of various methods for ^{90}Sr detection using liquid scintillation counting is summarized below. These values are influenced by factors such as sample size, counting time, and the specific instrumentation used.

Parameter	Method	Sample Matrix	Value	Reference
Minimum Detectable Concentration (MDC) / Activity (MDA)	Čerenkov Counting (after DGA/TRU resin separation)	Food	0.08 Bq/kg	[5]
Čerenkov Counting (after DGA/TRU resin separation)	Food	~0.09 Bq/kg	[6]	
Organic Cocktail LSC (with crown-ether resin)	Environmental	Lower MDA than Čerenkov	[7]	
LSC	Soil & Sediment	0.33 Bq/kg	[8]	
LSC (with Sr-resin)	Milk (1 L sample)	0.012 Bq/L	[2]	
LSC (with Sr-resin)	Milk (300 mL sample)	0.20 Bq/L	[2]	
LSC (with Sr Resin)	Low/Intermediate Level Waste	6.0×10^{-4} Bq/g	[9]	
Limit of Quantification (LOQ)	Čerenkov Counting (after DGA/TRU resin separation)	Food	0.32 Bq/kg	[5]
LSC (after coprecipitation and Sr.Spec separation)	Infant Formula	0.5 Bq/kg	[10]	
Chemical Yield / Recovery	DCH ₁₈ C ₆ -Cl ₂ CHCHCl ₂ Liquid-Liquid Extraction	Soil & Plant	70-85%	[4]

Yttrium Oxalate Precipitation	Marine Sediment	65-85%	[3]
Čerenkov Counting (after DGA/TRU resin separation)	Food	~80%	[5]
Double Chromatographic Extraction (Sr Resin)	Aqueous	>96%	
Sr Resin Extraction Chromatography	Low/Intermediate Level Waste	60-90%	[9]
Counting Efficiency	Čerenkov Counting	Food	53% [5]
Čerenkov Counting	Aqueous	40-60% (for ^{89}Sr)	[11]
β -Liquid Scintillation Counting	Marine Sediment	69%	[3]
Accuracy & Precision	Čerenkov Counting (after DGA/TRU resin separation)	Food	$\pm 10\%$ Accuracy, 10% Precision [6]
Čerenkov Counting (after DGA/TRU resin separation)	Food	< $\pm 7.2\%$ Accuracy, < 7.2% Precision	[5]

Experimental Protocols

Two primary protocols are detailed below: one focusing on the separation of ^{90}Sr followed by LSC, and the other on the separation of its daughter, ^{90}Y , followed by Čerenkov counting.

Protocol 1: ^{90}Sr Determination in Water/Milk via Extraction Chromatography and LSC

This protocol is adapted for samples like water or milk and utilizes Sr-specific extraction chromatography to isolate ^{90}Sr before direct LSC analysis.

1. Sample Preparation:

- For water samples, acidify with HNO_3 . For milk, larger volumes (e.g., 1 L) may be required to achieve low detection limits.[\[2\]](#)
- Add a known amount of stable Strontium carrier or ^{85}Sr tracer to the sample for chemical yield determination.
- For milk, ashing in a muffle furnace is a common preliminary step to remove organic matter.
[\[5\]](#)

2. Strontium Separation using Sr Resin:

- Condition a pre-packed Sr-resin column (e.g., Eichrom Sr Resin) with 8M HNO_3 .[\[2\]](#)
- Load the prepared sample solution onto the column.
- Wash the column with 3M HNO_3 to remove interfering elements.[\[2\]](#)
- To prevent quenching effects in the LSC cocktail, rinse the column with a small volume of distilled water.[\[2\]](#)
- Elute the retained Strontium from the column with distilled water or 0.05N HNO_3 directly into a 20 mL glass scintillation vial.[\[2\]](#)[\[10\]](#)

3. Liquid Scintillation Counting:

- Add an appropriate volume of a high-efficiency liquid scintillation cocktail (e.g., Ultima Gold LLT) to the vial containing the eluted Strontium.[\[2\]](#)

- Allow the sample to dark-adapt in the liquid scintillation counter for at least one hour to reduce chemiluminescence.
- Count the sample for a sufficient time (e.g., 60 minutes or longer) to achieve the desired statistical precision.[\[2\]](#)
- A blank sample, prepared using distilled water instead of the sample, should be counted under the same conditions to determine the background count rate.[\[2\]](#)
- The ^{90}Sr activity is determined. If ^{89}Sr is present, a second count after the ingrowth of ^{90}Y (e.g., after 21 days) can be used to distinguish the two isotopes.[\[2\]](#)

Protocol 2: ^{90}Sr Determination in Food/Environmental Samples via ^{90}Y Separation and Čerenkov Counting

This protocol is widely applicable to various sample types and relies on the separation of ^{90}Y from ^{90}Sr , followed by Čerenkov counting. This method is advantageous as it avoids organic waste and chemical quench.[\[4\]](#)[\[12\]](#)

1. Sample Preparation and Ashing:

- Homogenize and weigh the sample (e.g., 250 g of food).[\[5\]](#)
- Dry the sample in an oven and then ash it in a muffle furnace to remove organic matter.[\[12\]](#)
- Dissolve the resulting ash in hydrochloric acid (e.g., 1M HCl).[\[12\]](#)

2. Yttrium-90 Separation:

- Ensure that ^{90}Sr and ^{90}Y are in secular equilibrium (wait at least 2-3 weeks after any initial separation).
- Add a known amount of stable Yttrium carrier to the dissolved ash solution for chemical yield determination.[\[12\]](#)
- Adjust the pH of the solution to 1.0-1.2.[\[12\]](#)

- Perform a solvent extraction using 10% HDEHP in toluene to selectively extract ^{90}Y into the organic phase, leaving Strontium and other ions in the aqueous phase.[12]
- Back-extract the ^{90}Y from the organic phase into 3M nitric acid.[12]
- Precipitate Yttrium as a hydroxide, which is then redissolved in concentrated nitric acid.[12]
- Alternative Separation: For enhanced purity, especially in the presence of other energetic beta emitters, a chromatographic separation using DGA and/or TRU resins can be employed.[5][6] The ^{90}Y is selectively extracted by the DGA resin from a strong HNO_3 solution, washed, and then stripped using a dilute acid like 0.5M HCl.[5]

3. Čerenkov Counting:

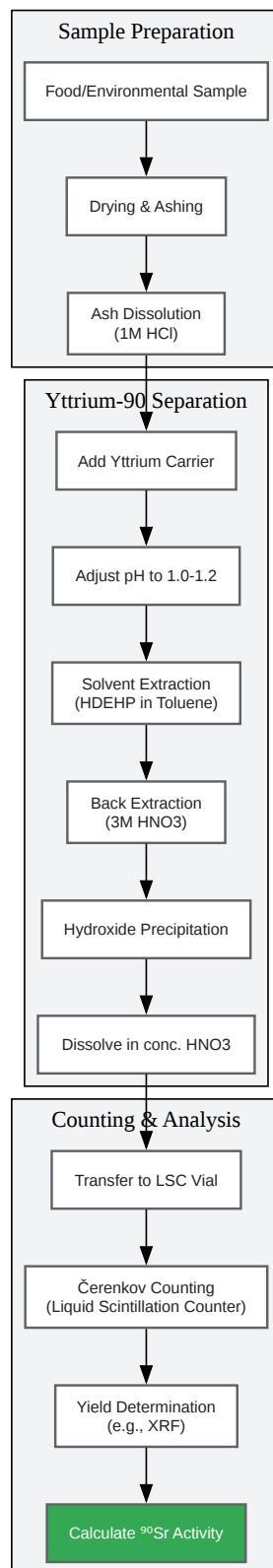
- Transfer the final purified ^{90}Y solution into a 20 mL polyethylene liquid scintillation vial.[5]
- Place the vial in the liquid scintillation counter. No scintillation cocktail is added.
- Count the sample for a predetermined time (e.g., 100 minutes).[5]
- Prepare and count a blank vial containing the same acid matrix to determine the background radiation.[12]
- The counting efficiency must be determined using a standard $^{90}\text{Sr}/^{90}\text{Y}$ solution of known activity processed through the same chemical procedure.[12]

4. Yield Determination:

- After counting, the amount of recovered Yttrium carrier is determined, typically by titration or by X-ray fluorescence (XRF) analysis, to calculate the chemical yield of the separation process.[5][12]

Visualizations

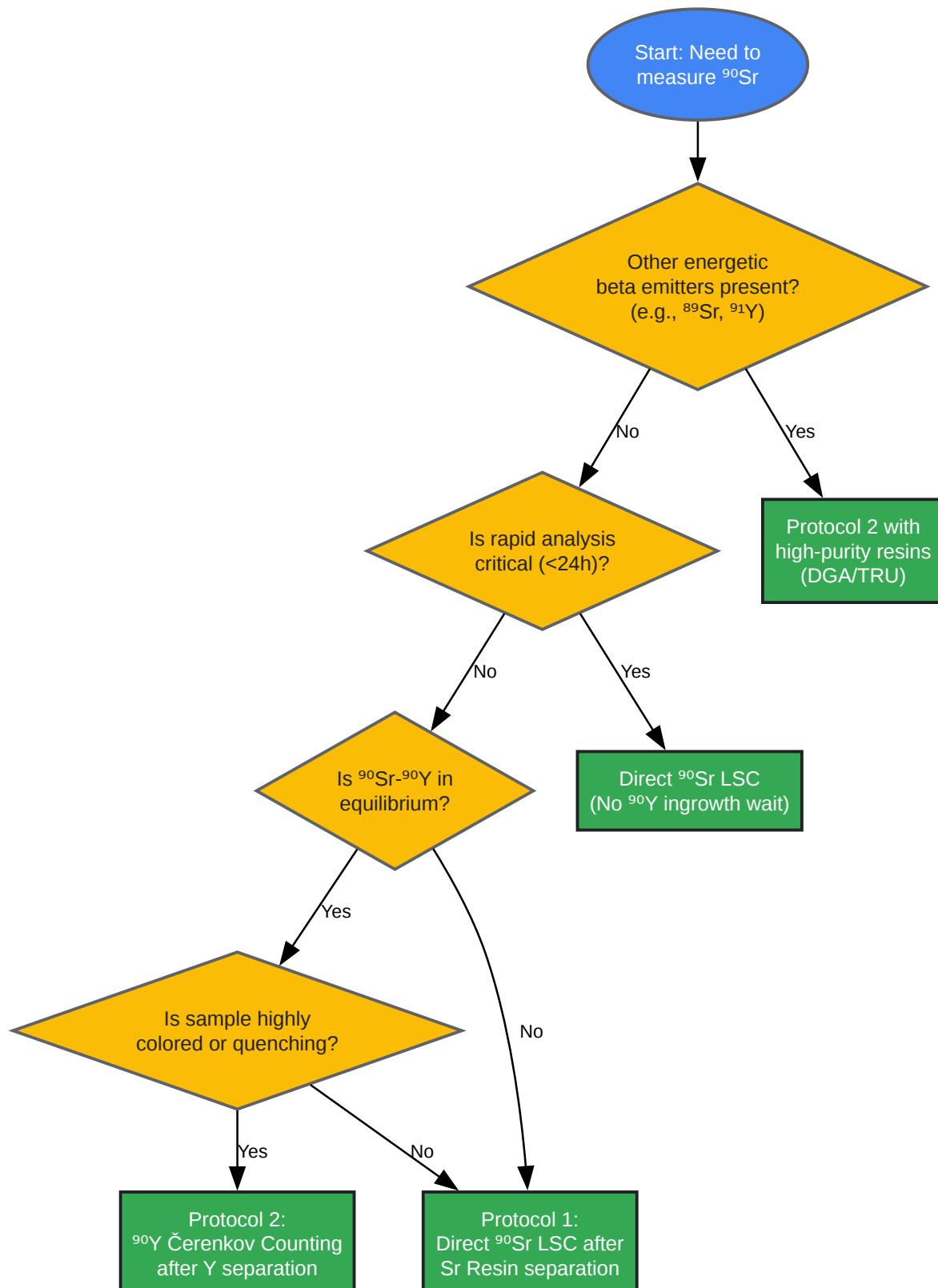
Experimental Workflow: ^{90}Y Separation and Čerenkov Counting



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Caption: Workflow for ^{90}Sr analysis via ^{90}Y separation and Čerenkov counting.

Decision Pathway: Selecting a ^{90}Sr Analysis Method



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Caption: Decision tree for selecting an appropriate ⁹⁰Sr LSC method.

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- To cite this document: BenchChem. [Application Notes & Protocols for Strontium-90 Detection via Liquid Scintillation Counting]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1230875#strontium-90-detection-using-liquid-scintillation-counting>]

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